

An In-depth Technical Guide to the Chemical Properties of Acid Green 28

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Compound of Interest

Compound Name: Acid Green 28

Cat. No.: B1175345

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Acid Green 28**, a synthetic dye with applications in various industrial processes. The information is compiled and presented to be a valuable resource for professionals in research, development, and quality control.

Chemical Identity and Structure

Acid Green 28 is an anthraquinone-based acid dye. While a definitive, systematic IUPAC name is not consistently reported in publicly available literature, its core structure is well-established.

Table 1: Chemical Identifiers of **Acid Green 28**

Identifier	Value
CAS Number	12217-29-7[1][2][3]
Molecular Formula	C ₃₄ H ₃₂ N ₂ Na ₂ O ₁₀ S ₂ [1][2]
Molecular Weight	738.74 g/mol [1][2]
Synonyms	Weak Acid Brilliant Green 5G, Weak Acid Green 5GS, Acid Green 5G, Acid Green 5GS, Acid Green 5GW[1]

Physicochemical Properties

Acid Green 28 is a dark green to blue powder.[2] Its physicochemical properties are summarized in the table below.

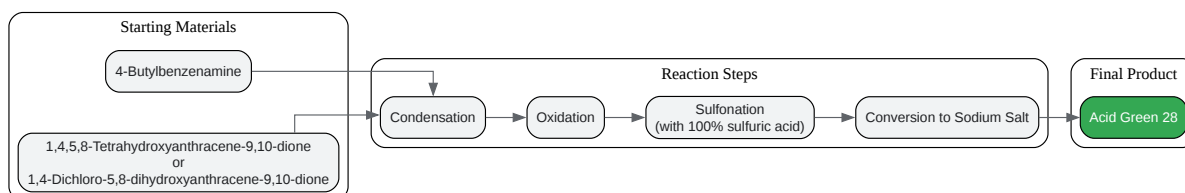
Table 2: Physicochemical Properties of **Acid Green 28**

Property	Value
Appearance	Green Powder[2]
Solubility in Water	20 g/L at 90°C[4]
Melting Point	Not available
Boiling Point	Not available

Synthesis and Manufacturing

The synthesis of **Acid Green 28** involves a multi-step chemical process. The general workflow is outlined below.

Manufacturing Process Workflow



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Caption: Manufacturing process of **Acid Green 28**.

The synthesis begins with the condensation of either 1,4,5,8-Tetrahydroxyanthracene-9,10-dione or 1,4-Dichloro-5,8-dihydroxyanthracene-9,10-dione with 4-Butylbenzenamine. This is followed by an oxidation step. The subsequent sulfonation is carried out using 100% sulfuric acid, which introduces sulfonic acid groups, rendering the dye water-soluble. The final step is the conversion of the sulfonated intermediate into its sodium salt, yielding **Acid Green 28**.^[1]

Reactivity and Stability

Acid Green 28 is stable under normal temperatures and pressures. It is incompatible with strong oxidizing and reducing agents. Exposure to excess heat and incompatible materials should be avoided. Hazardous decomposition products include irritating and toxic fumes and gases.^[3]

Fastness Properties

The fastness of a dye refers to its resistance to fading or running under various conditions.

Table 3: Fastness Properties of **Acid Green 28** on Wool

Property	Grade
Light Fastness	6
Soaping Fastness (Fading)	3-4
Soaping Fastness (Staining)	4-5
Perspiration Fastness	4-5
Carbonization	5
Crabbing (Fading)	5
Crabbing (Staining)	1

Source:^[2]

Experimental Protocols

Detailed experimental protocols for the analysis of **Acid Green 28** are not widely published. However, standard analytical techniques for dyes, such as UV-Visible Spectroscopy and High-Performance Liquid Chromatography (HPLC), can be readily applied.

UV-Visible Spectroscopic Analysis (General Protocol)

Objective: To determine the maximum absorption wavelength (λ_{max}) and quantify the concentration of **Acid Green 28** in a solution.

Methodology:

- **Preparation of Standard Solutions:** A stock solution of **Acid Green 28** is prepared by accurately weighing a known amount of the dye and dissolving it in a suitable solvent (e.g., deionized water). A series of standard solutions of known concentrations are then prepared by serial dilution of the stock solution.
- **Instrumentation:** A double-beam UV-Visible spectrophotometer is used for the analysis. The instrument is calibrated using the solvent as a blank.
- **Spectral Scan:** The absorbance of the most concentrated standard solution is scanned over a wavelength range (e.g., 200-800 nm) to determine the λ_{max} .
- **Calibration Curve:** The absorbance of each standard solution is measured at the λ_{max} . A calibration curve is constructed by plotting absorbance versus concentration.
- **Sample Analysis:** The absorbance of the unknown sample solution is measured at the λ_{max} , and its concentration is determined using the calibration curve.

High-Performance Liquid Chromatography (HPLC) Analysis (General Protocol)

Objective: To separate and quantify **Acid Green 28** from a mixture and assess its purity.

Methodology:

- **Mobile Phase Preparation:** A suitable mobile phase is prepared. For acid dyes, a common approach is reversed-phase chromatography using a mixture of an aqueous buffer (e.g.,

ammonium acetate or formate) and an organic solvent (e.g., acetonitrile or methanol). The pH of the aqueous phase is often adjusted to ensure consistent ionization of the analyte.

- **Standard and Sample Preparation:** Standard solutions of **Acid Green 28** of known concentrations and the sample solution are prepared in the mobile phase or a compatible solvent.
- **Instrumentation:** An HPLC system equipped with a suitable column (e.g., C18), a pump, an injector, and a detector (e.g., UV-Vis or Diode Array Detector) is used.
- **Chromatographic Conditions:**
 - **Column:** A C18 reversed-phase column is a common choice.
 - **Mobile Phase:** A gradient elution may be employed, starting with a higher proportion of the aqueous buffer and gradually increasing the organic solvent concentration to elute the analyte.
 - **Flow Rate:** A typical flow rate is 1.0 mL/min.
 - **Detection Wavelength:** The detector is set to the λ_{max} of **Acid Green 28**.
- **Analysis:** The standard solutions are injected to establish the retention time and create a calibration curve based on peak area. The sample solution is then injected, and the peak corresponding to **Acid Green 28** is identified by its retention time. The concentration and purity can be calculated from the peak area.

Biological Interactions and Signaling Pathways

There is no scientific evidence to suggest that **Acid Green 28** is involved in any biological signaling pathways. As a synthetic dye primarily used in industrial applications, it is not designed to interact with biological systems in a targeted manner. Its toxicological properties are primarily related to potential irritation upon contact.^[3]

Safety and Handling

According to the Material Safety Data Sheet (MSDS), **Acid Green 28** may be harmful if swallowed and can cause eye, skin, and respiratory tract irritation.^[3] Appropriate personal

protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area.[3] For detailed safety information, please refer to the full MSDS provided by the supplier.

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